Application Note and Protocol: Determination of Uranium Concentration by Complexometric Titration

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Compound of Interest

Compound Name:	*Uranium nitrate*
CAS No.:	*13826-82-9*
Cat. No.:	*B8618875*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides a detailed methodology for the quantitative determination of uranium concentration in uranyl nitrate solutions via complexometric titration. The protocol is based on the reduction of Uranium(VI) to Uranium(IV) followed by titration with ethylenediaminetetraacetic acid (EDTA), a hexadentate chelating agent. This method offers a simple, accurate, and cost-effective alternative to more complex analytical techniques. The endpoint of the titration is determined visually using Methylthymol Blue as a metallochromic indicator. For samples with significant interfering ions, an optional solvent extraction step is described to enhance selectivity.

Principle

The complexometric titration of uranium involves a two-step process. Initially, the uranyl ion (UO_2^{2+}), where uranium is in the +6 oxidation state, is reduced to the uranous ion (U^{4+}). This

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reduction is typically carried out in an acidic medium (pH 3) using a suitable reducing agent such as sodium dithionite.[1][2][3]

Reduction Step: $UO_2^{2+} + S_2O_4^{2-} + 4H^+ \rightarrow U^{4+} + 2SO_3^{2-} + 2H_2O$

Following the reduction, the U^{4+} ions are titrated with a standardized solution of EDTA. U^{4+} forms a stable 1:1 complex with EDTA.

Titration Reaction: $U^{4+} + EDTA^{4-} \rightarrow [U(EDTA)]$

The endpoint of the titration is detected by a color change of the Methylthymol Blue indicator. The indicator forms a colored complex with free U^{4+} ions. As EDTA is added, it displaces the indicator from the metal-indicator complex. The endpoint is reached when all the U^{4+} has been complexed by EDTA, resulting in a distinct color change of the solution, which corresponds to the color of the free indicator.[1][2][3]

Data Presentation

The following table summarizes the key quantitative parameters of the complexometric titration of **uranium nitrate**.

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Parameter	Value / Range	Notes
Sample		
Analyte	Uranyl Nitrate ($UO_2(NO_3)_2$) solution	
Sample Volume	10 - 25 mL	Dependent on the expected uranium concentration.
Reagents		
Titrant	0.05 M EDTA solution	Standardized against a primary standard.
Reducing Agent	Sodium Dithionite ($Na_2S_2O_4$)	Solid, added in small portions.
Indicator	Methylthymol Blue	0.1% w/v aqueous solution.
pH Adjustment	Dilute HCl or NaOH	To achieve and maintain pH 3 for the reduction step.
Optional Masking Agent	Triphenylarsine oxide	For enhanced selectivity through solvent extraction.[1][2][3]
Titration Conditions		
pH for Reduction	3.0	Critical for the quantitative reduction of U(VI) to U(IV).[1][2][3]
pH for Titration	~2.5 - 3.0	The titration is performed in the same acidic medium.
Temperature	Room Temperature	
Endpoint		
Visual Endpoint	Color change from blue-violet to yellow-green	
Photometric Endpoint	Monitored at a suitable wavelength	Can provide more precise endpoint determination.[1][2]

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Experimental Protocols

4.1. Reagent Preparation

- 0.05 M EDTA Solution: Dissolve 18.61 g of disodium EDTA dihydrate in deionized water and dilute to 1 L in a volumetric flask. Standardize the solution against a primary standard zinc or magnesium solution.
- Methylthymol Blue Indicator (0.1% w/v): Dissolve 0.1 g of Methylthymol Blue in 100 mL of deionized water.
- Sodium Dithionite: Use solid analytical grade reagent.
- pH Adjustment Solutions: Prepare 0.1 M HCl and 0.1 M NaOH solutions for pH adjustment.

4.2. Sample Preparation and Reduction

- Pipette a known volume (e.g., 20.00 mL) of the uranyl nitrate sample solution into a 250 mL Erlenmeyer flask.
- Dilute the sample with approximately 50 mL of deionized water.
- Adjust the pH of the solution to 3.0 using 0.1 M HCl or 0.1 M NaOH while monitoring with a pH meter.
- Add a small amount of solid sodium dithionite (approximately 0.1-0.2 g) to the solution and stir. The solution should change color, indicating the reduction of U(VI) to U(IV). Continue adding small increments of sodium dithionite until the reduction is complete (the color will stabilize). Avoid a large excess of the reducing agent.

4.3. Titration Procedure

- Add 5-7 drops of the Methylthymol Blue indicator solution to the reduced uranium sample. The solution should turn a blue-violet color.
- Titrate the solution with the standardized 0.05 M EDTA solution. The titrant should be added dropwise with constant stirring as the endpoint is approached.

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- The endpoint is reached when the color of the solution changes from blue-violet to a yellow-green.
- Record the volume of EDTA solution consumed.
- Repeat the titration at least two more times with fresh sample aliquots to ensure reproducibility.

4.4. Calculation of Uranium Concentration

The concentration of uranium in the original sample can be calculated using the following formula:

$C_U = (V_{EDTA} \times M_{EDTA} \times \text{Molar Mass}_U) / V_{sample}$

Where:

- C_U = Concentration of Uranium (in g/L)
- V_{EDTA} = Volume of EDTA solution used in the titration (in L)
- M_{EDTA} = Molarity of the EDTA solution (in mol/L)
- Molar Mass_U = Molar mass of Uranium (238.03 g/mol)
- V_{sample} = Volume of the uranyl nitrate sample taken for titration (in L)

4.5. Optional: Selective Extraction of Uranium

For samples containing significant amounts of interfering ions, a pre-titration extraction step can be performed to improve selectivity.[1][2][3]

- Prior to the reduction step, adjust the pH of the sample solution to the optimal range for extraction with triphenylarsine oxide in a suitable organic solvent (e.g., chloroform).
- Perform the solvent extraction to separate the uranium into the organic phase.
- Back-extract the uranium from the organic phase into an aqueous solution.

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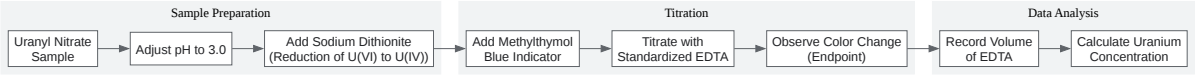
- Proceed with the reduction and titration steps as described above.

Visualizations



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Caption: Workflow for the complexometric titration of **uranium nitrate**.

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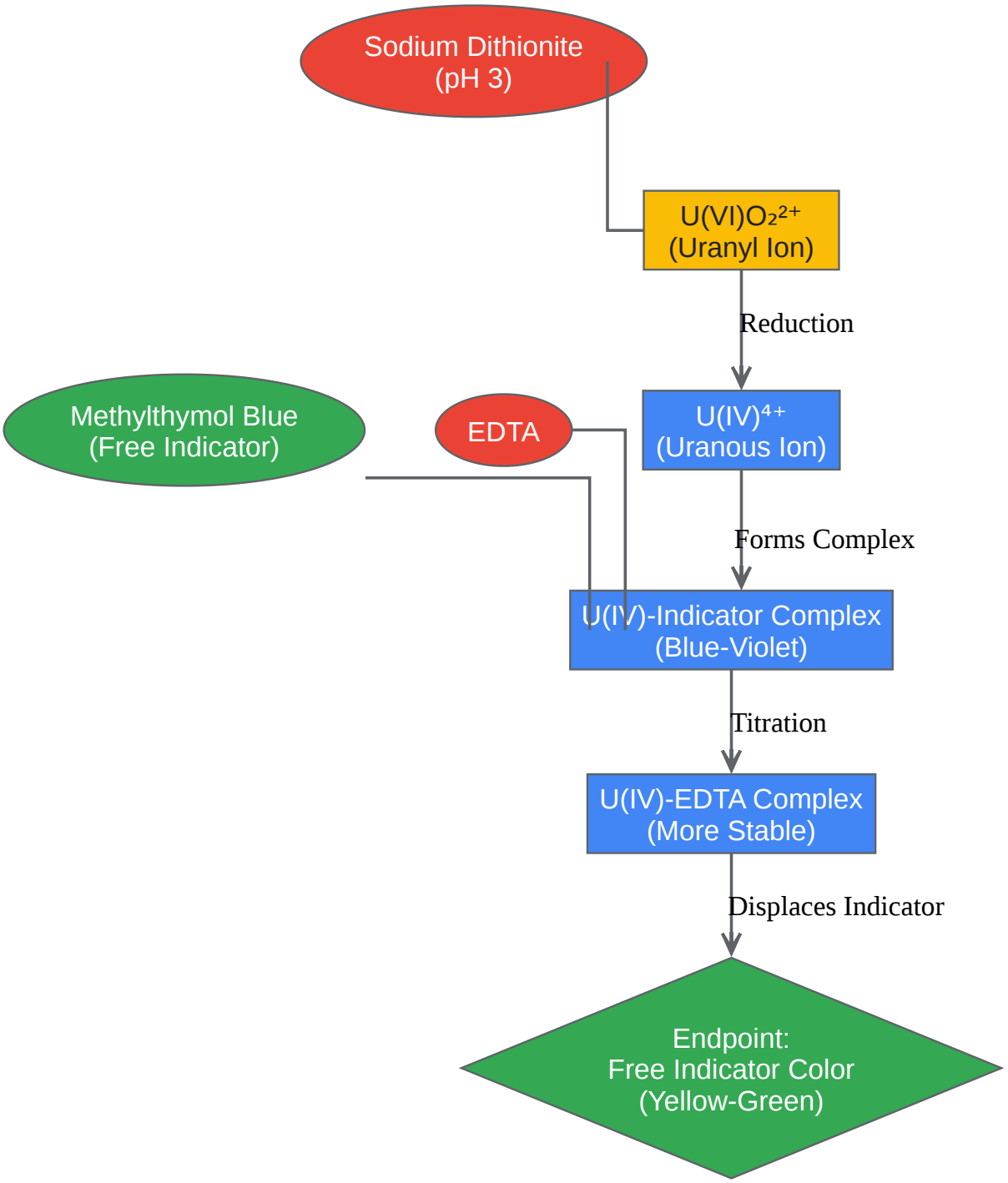

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Caption: Chemical pathway of the complexometric titration of uranium.

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